

WST-3 Assay: A Detailed Protocol for Assessing Cell Viability and Cytotoxicity

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Application Note and Protocol

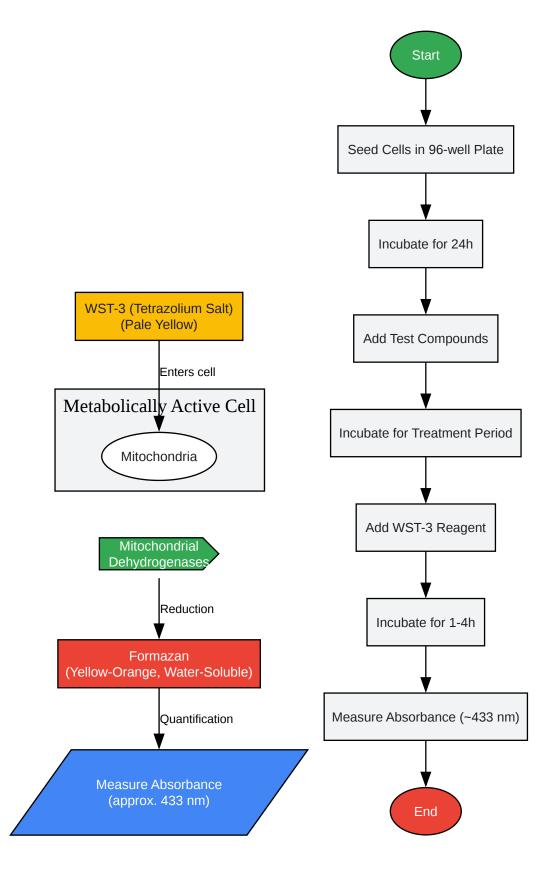
Abstract

The **WST-3** (Water-Soluble Tetrazolium salt-3) assay is a robust and sensitive colorimetric method for the quantitative determination of cell viability and cytotoxicity. This assay is predicated on the cleavage of the tetrazolium salt **WST-3** by mitochondrial dehydrogenases in metabolically active cells, yielding a water-soluble formazan dye. The amount of formazan produced is directly proportional to the number of living cells, and can be quantified by measuring the absorbance of the solution. This document provides a comprehensive, step-by-step protocol for the **WST-3** assay, guidance on data analysis, and troubleshooting tips to ensure reliable and reproducible results for researchers, scientists, and professionals in drug development.

Principle of the WST-3 Assay

The core of the **WST-3** assay lies in the metabolic activity of viable cells. Mitochondrial dehydrogenases, enzymes active in healthy cells, cleave the pale yellow tetrazolium salt **WST-3** into a yellow-orange formazan product. This conversion only occurs in cells with an active metabolism. The resulting formazan dye is soluble in the cell culture medium, eliminating the need for a solubilization step and simplifying the experimental workflow. The intensity of the color, measured as absorbance, correlates directly with the number of viable cells.





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Phone: (601) 213-4426

Email: info@benchchem.com